

Balanophonin, (+)- proper disposal procedures

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Compound of Interest

Compound Name: *Balanophonin, (+)-*

Cat. No.: *B12317781*

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Proper Disposal Procedures: (+)-Balanophonin Executive Safety Directive

Status: Bioactive Phytochemical (Neolignan) Immediate Action: Treat as Hazardous Chemical Waste.^{[1][2]} Do not dispose of down the drain or in municipal trash.

(+)-Balanophonin (CAS: 215319-47-4) is a bioactive neolignan with reported anti-inflammatory, cytotoxic, and neuroprotective properties.^{[1][2][3]} Due to its specific biological activity and the absence of a dedicated GHS hazard classification in many jurisdictions, the Precautionary Principle must be applied. It must be handled as a Toxic Organic Substance until definitive toxicological data proves otherwise.^{[1][2]}

Core Prohibition:

- NO Sink Disposal (Aquatic toxicity risk for bioactive lignans).^{[1][2]}
- NO Trash Disposal (Bioaccumulation risk).^{[1][2]}

Physicochemical Profile for Waste Management

Understanding the physical state and solubility is prerequisite to selecting the correct waste stream.

Property	Data	Operational Implication
Molecular Formula		Organic waste stream compatible.[1][2][3]
Molecular Weight	356.37 g/mol	Non-volatile solid.[1][2]
Solubility	DMSO, Methanol, Ethyl Acetate	Waste will likely be in organic solvent matrices.[1]
Stability	Light/Heat Sensitive (Lignan)	Store waste containers away from direct heat/light to prevent degradation into unknown byproducts.[1][2]
RCRA Status (US)	Not Listed (P/U List)	Classify by characteristic (Toxicity) or solvent carrier (Ignitability F003).[1][2][3]

Operational Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Weighing Debris)

Scenario: Expired dry stock, spilled powder, or contaminated weighing boats.[1][2]

- Containment: Transfer solid (+)-balanophonin into a screw-top wide-mouth jar (HDPE or Glass).
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: (+)-Balanophonin (Solid).[1][2][3]
 - Hazard Checkbox: Toxic, Irritant.[1]

- Segregation: Do not mix with strong oxidizers (e.g., permanganates) in the solid waste bin to prevent exothermic reactions.[1]
- Consumables: Contaminated gloves, paper towels, and weigh paper must be double-bagged in clear polyethylene bags (minimum 4 mil thickness) and placed in the Solid Hazardous Waste Drum.[1][2]

Protocol B: Liquid Waste (Solutions & Mother Liquors)

Scenario: NMR samples, HPLC fractions, or stock solutions in DMSO/Methanol.[1][2]

Critical Decision: The disposal stream is determined by the solvent, not just the solute.

- If Solvent is Halogenated (e.g., Chloroform, DCM):
 - Dispose in Halogenated Organic Waste container.
 - Reasoning: Halogenated solvents require high-temperature incineration with scrubbers.[1][2][3]
- If Solvent is Non-Halogenated (e.g., DMSO, Methanol, Ethanol):
 - Dispose in Non-Halogenated Organic Waste container.
 - Reasoning: These are typically used as fuel blends in cement kilns.[1]

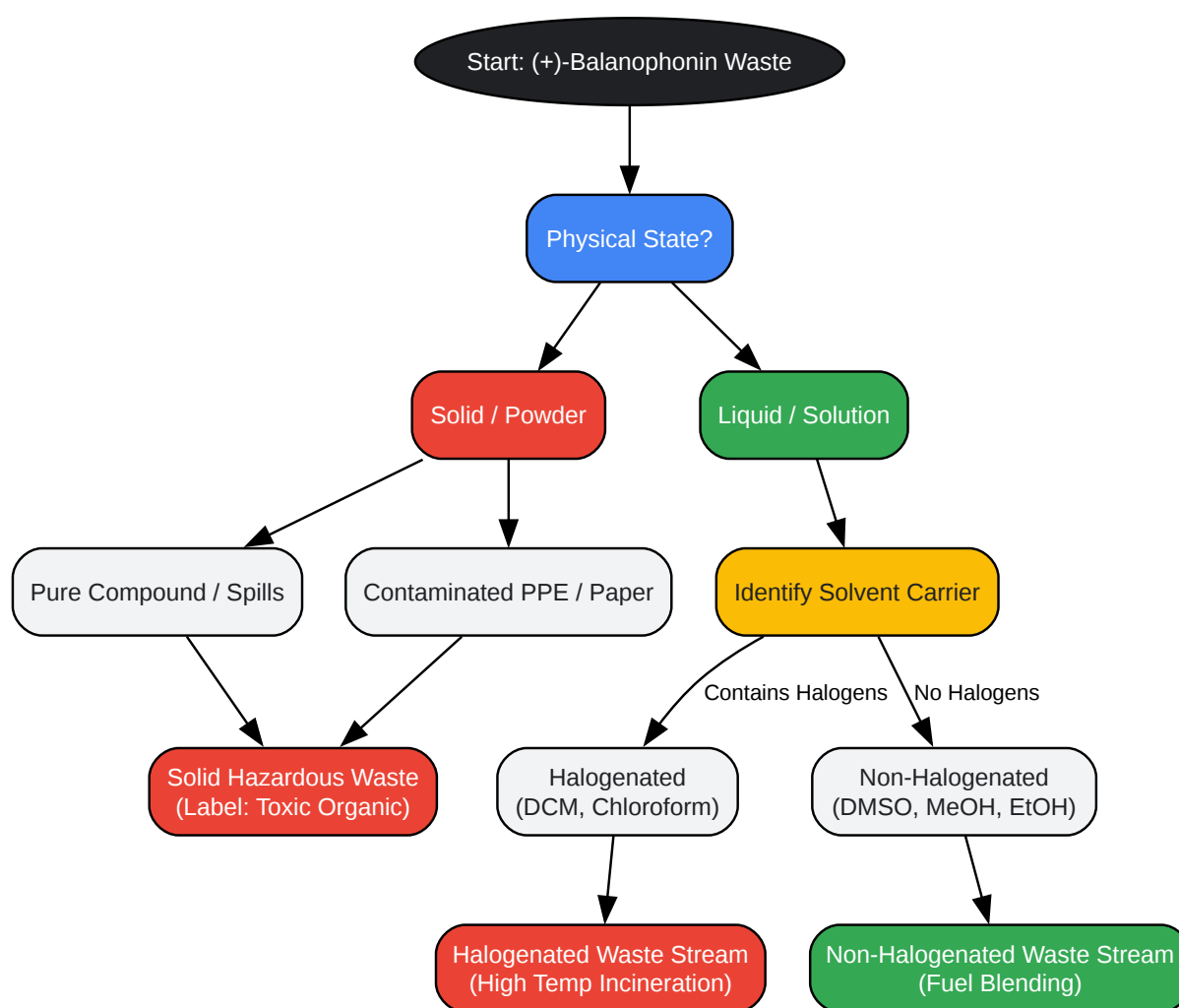
Step-by-Step Liquid Disposal:

- Pre-Check: Ensure the waste container is compatible with the solvent (LDPE carboys are generally resistant to alcohols/DMSO; Glass is required for chlorinated solvents if long-term storage is expected).[1][2]
- Transfer: Pour solution through a funnel to avoid spillage.
- Rinsing: Triple rinse the empty source vial with the same solvent used in the solution. Add rinsate to the waste container.[4]

- Vial Disposal: Deface the label on the empty, triple-rinsed vial and dispose of it in the Broken Glass/Sharps container (if glass) or regular trash (if plastic), strictly following local EHS "empty container" regulations.

Decision Logic & Workflow

The following diagram illustrates the decision tree for segregating Balanophonin waste streams to ensure compliance with EPA (US) and CLP (EU) standards.



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Figure 1: Decision matrix for segregating (+)-balanophonin waste based on physical state and solvent carrier.

Emergency Spill Response

Trigger: Spillage of >10 mg of solid or >5 mL of high-concentration solution.[2][3]

- Evacuate & PPE: Clear the immediate area. Don nitrile gloves (double glove recommended), lab coat, and safety goggles.[1][2] Wear a P95/N95 respirator if dust is visible.[1][2]
- Containment:
 - Solids: Cover with wet paper towels (dampened with water) to prevent dust generation.[1][2] Wipe up and place in a hazardous waste bag.
 - Liquids: Cover with an inert absorbent (vermiculite or chemical spill pads).[1][2] Do not use combustible materials (sawdust) if the solvent is flammable.[1][2]
- Decontamination: Clean the surface with a soap/water solution followed by 70% Ethanol.[1]
- Reporting: Report the spill to your facility's Chemical Hygiene Officer (CHO).[1][2]

References

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- To cite this document: BenchChem. [Balanophonin, (+)- proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12317781/docs#balanophonin-proper-disposal-procedures\]](https://www.benchchem.com/product/b12317781/docs#balanophonin-proper-disposal-procedures)

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